

physical and chemical properties of anhydrous sodium peroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium peroxide

Cat. No.: B049792

[Get Quote](#)

An in-depth technical guide on the physical and chemical properties of anhydrous **sodium peroxide** is provided below, tailored for researchers, scientists, and drug development professionals.

Anhydrous Sodium Peroxide: A Technical Guide

Introduction

Anhydrous **sodium peroxide** (Na_2O_2) is an inorganic compound of sodium and oxygen, appearing as a yellowish-white to yellow granular solid.[1][2][3] It is a strong base and a powerful oxidizing agent.[4][5][6] Due to its high reactivity, it has significant applications in various industrial and laboratory settings, including as a bleaching agent for wood pulp, textiles, and paper, and as an oxygen source in specialized environments like submarines and for scuba gear.[1][5][7][8][9] This document provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its characterization, and essential safety information.

Physical and Chemical Properties

The fundamental properties of anhydrous **sodium peroxide** are summarized in the table below. It is a hygroscopic solid that is stable in dry air but reacts readily with atmospheric water and carbon dioxide.[1][8]

Property	Value
Molecular Formula	Na ₂ O ₂
Molecular Weight	77.98 g/mol [4][8]
Appearance	Yellow to white powder/granular solid[4][7][10]
Density	2.805 g/cm ³ [4][7][10][11]
Melting Point	460 °C (733 K) with decomposition[1][4][7][11]
Boiling Point	657 °C (930 K) with decomposition[4][7][11]
Crystal Structure	Hexagonal symmetry[7][9][10]
Solubility	Reacts exothermically with water.[11] Soluble in acids, insoluble in alkali.[1][12]
pH	12.8 (100 g/L aqueous solution at 20 °C)[1][13]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-515 kJ/mol[10]
Gibbs Free Energy of Formation ($\Delta_f G^\circ_{298}$)	-446.9 kJ/mol[10]
Standard Molar Entropy (S°_{298})	95 J/(mol·K)[10][11]
Heat Capacity (Cp)	89.37 J/(mol·K)[10]

Chemical Reactivity and Key Reactions

Anhydrous **sodium peroxide** is a highly reactive substance, primarily due to the peroxide anion (O₂²⁻), which makes it a potent oxidizing agent.

Reaction with Water

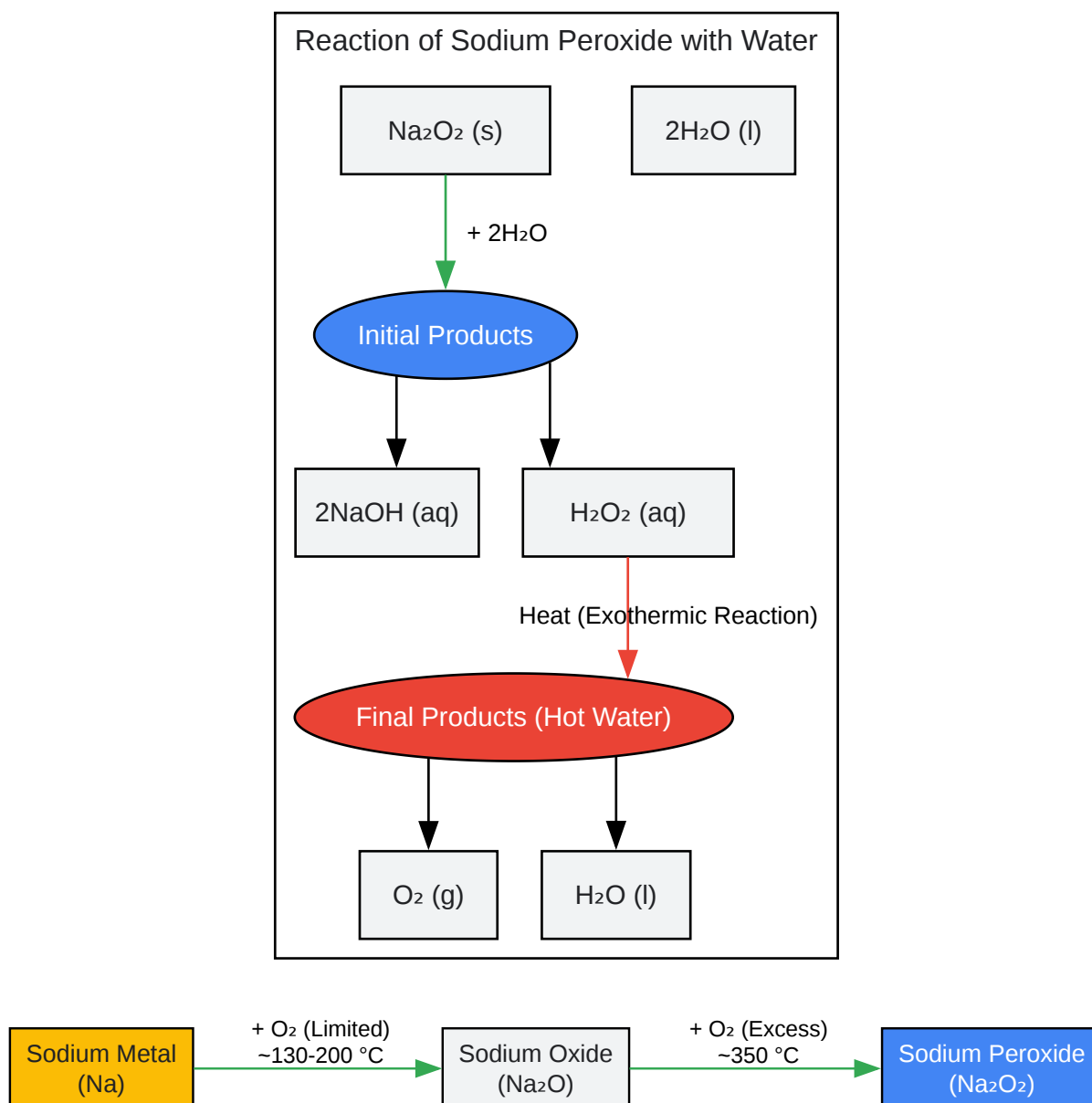
Sodium peroxide reacts exothermically and often violently with water.[11][14][15] The products of the reaction are dependent on the temperature.

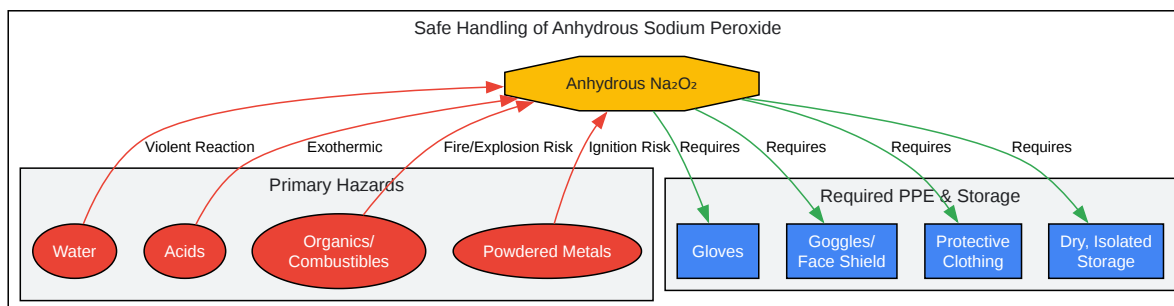
- With cold water, it hydrolyzes to form sodium hydroxide (NaOH) and hydrogen peroxide (H₂O₂).[14][15][16]
 - Reaction: $\text{Na}_2\text{O}_2 + 2\text{H}_2\text{O} \rightarrow 2\text{NaOH} + \text{H}_2\text{O}_2$ [14][15]

- With hot water, the exothermic nature of the initial reaction causes the decomposition of the newly formed hydrogen peroxide into oxygen and water.[14][16][17]

◦ Overall Reaction: $2\text{Na}_2\text{O}_2 + 2\text{H}_2\text{O} \rightarrow 4\text{NaOH} + \text{O}_2$ [14][16]

It is possible to dissolve anhydrous **sodium peroxide** in ice-cold water with minimal decomposition.[11]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium peroxide | 1313-60-6 [chemicalbook.com]
- 2. Sodium peroxide | Na₂O₂ | CID 14803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. SODIUM PEROXIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. Sodium Peroxide Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 5. fiveable.me [fiveable.me]
- 6. echemi.com [echemi.com]
- 7. Sodium peroxide - Wikipedia [en.wikipedia.org]
- 8. Sodium peroxide CAS#: 1313-60-6 [m.chemicalbook.com]
- 9. Sodium Peroxide Formula - Structure, Properties, Preparation and Uses [vedantu.com]
- 10. webqc.org [webqc.org]

- 11. Sodium peroxide - Sciencemadness Wiki [sciencemadness.org]
- 12. Sodium peroxide, ACS, 93% min | Fisher Scientific [fishersci.ca]
- 13. carlroth.com:443 [carlroth.com:443]
- 14. quora.com [quora.com]
- 15. echemi.com [echemi.com]
- 16. Reaction of sodium peroxide with water can be written class 11 chemistry CBSE [vedantu.com]
- 17. quora.com [quora.com]
- To cite this document: BenchChem. [physical and chemical properties of anhydrous sodium peroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049792#physical-and-chemical-properties-of-anhydrous-sodium-peroxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com